

Core Comparison: Epitalon vs. Epithalamin

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Epitalon

CAS No.: 64082-79-7

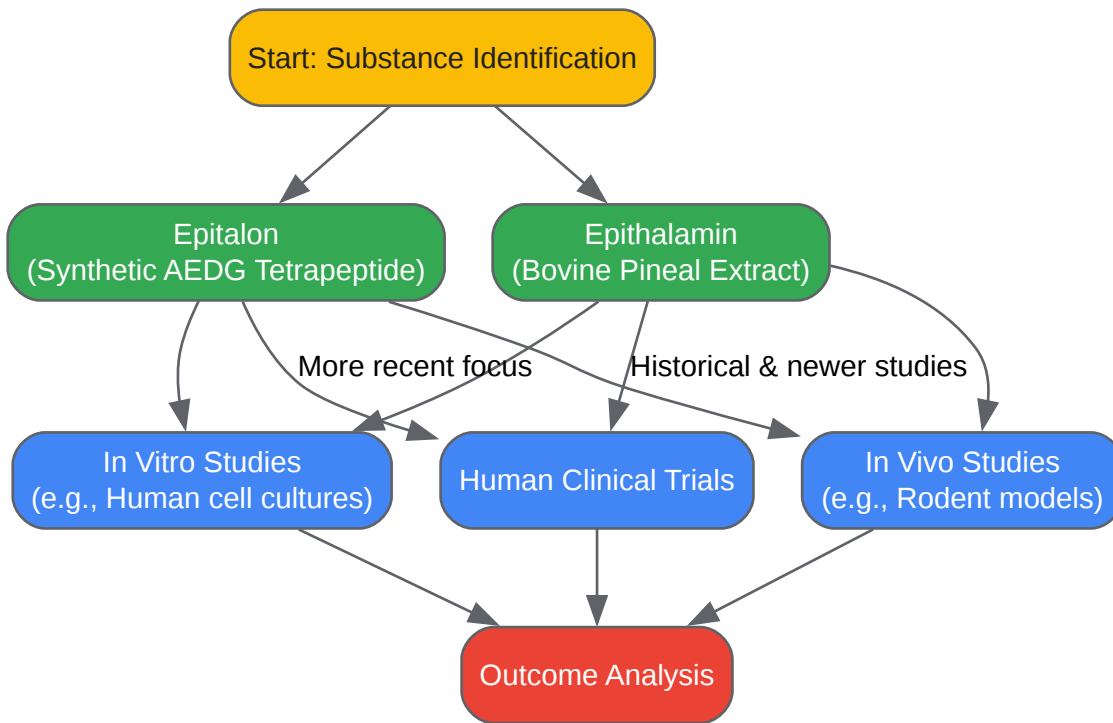
Cat. No.: S1927718

Get Quote

Feature	Epitalon (Epithalon/Epithalone)	Epithalamin
Chemical Nature	Synthetic tetrapeptide (Ala-Glu-Asp-Gly/AEDG) [1] [2]	Natural polypeptide extract from bovine pineal glands; a complex mixture of peptides [2] [3]
Origin	Lab-synthesized based on the amino acid composition of Epithalamin; identified later in natural pineal extracts [1] [2]	Isolated directly from animal tissue (bovine pineal gland) [2] [3]
Key Distinction	A single, well-defined molecule; the putative active component of Epithalamin [1] [2]	A complex, naturally occurring mixture of peptides
Biological Activity	Demonstrates similar geroprotective effects to Epithalamin but may differ in the intensity and spectrum of some actions [2]	The original pineal extract with broad geroprotective effects, including melatonin regulation and lifespan extension in animal models [3]

Key Experimental Evidence and Protocols

Research on these compounds spans several decades, with studies investigating their effects on telomeres, aging, and various body systems. The following diagram outlines the general experimental workflow used to establish their biological activity.



[Click to download full resolution via product page](#)

*Experimental workflow for **Epitalon** and Epithalamin research*

Telomere Lengthening and Telomerase Activation

This is one of the most cited mechanisms of action for **Epitalon**.

- **Key In Vitro Protocol:** A 2025 study treated normal human fibroblast (IBR.3) and epithelial (HMEC) cells with **Epitalon** at a concentration of **1.0 µg/mL daily for 3 weeks**. Media was refreshed daily. Untreated cells served as controls [4].
- **Methodology:**
 - **DNA Extraction & Telomere Length Measurement:** DNA was isolated post-treatment. Telomere length was estimated using **quantitative PCR (qPCR)**, where a telomeric standard curve was established to calculate total telomere length in kilobases [4].
 - **Telomerase Activity:** The **Telomere Repeat Amplification Protocol (TRAP)** assay was used on protein extracts to determine telomerase enzyme activity [4].
 - **Gene Expression:** RNA was extracted and converted to cDNA. **qPCR** was used to analyze the expression of the *hTERT* gene, a critical subunit of telomerase [4].
- **Findings:** The study confirmed that **Epitalon** treatment led to a dose-dependent extension of telomere length in normal human cells through the upregulation of *hTERT* mRNA expression and

subsequent increase in telomerase activity [4]. An earlier study on human fetal fibroblast cells showed that **Epitalon** extended their replicative potential beyond the Hayflick limit [1].

Geroprotective and Other Biological Effects

Both compounds have shown a range of effects in animal and human studies.

- **Animal Studies (Epitalon):**
 - **Life Extension:** Studies in mice and fruit flies have demonstrated life-extending properties [3].
 - **Antioxidant Effects:** In aging rats, **Epitalon** increased the activity of key antioxidant enzymes like superoxide dismutase and glutathione peroxidase [1].
 - **Oncostatic Activity:** Research in mice showed **Epitalon** reduced the incidence of spontaneous tumors and metastases [1].
 - **Oocyte Protection:** A 2022 study on mouse oocytes demonstrated that a specific concentration of **0.1 mM Epitalon** in the culture medium reduced reactive oxygen species (ROS) and protected against aging-related damage during prolonged in vitro culture [5].
- **Human Clinical Studies:**
 - **Telomere Effects:** Both **Epitalon** and Epithalamin were shown to significantly increase telomere length in the blood cells of elderly patients (ages 60-65 and 75-80) with comparable efficacy [1].
 - **Melatonin Regulation:** Both compounds appear to help restore age-declined melatonin secretion by the pineal gland in humans and primates [1].
 - **Mortality Reduction:** A prospective cohort study on people over 60 found that treatment with Epithalamin led to a **1.6–1.8-fold reduction in mortality** over six years. The effect was greater when combined with another peptide, Thymalin [1].

Implications for Research and Development

For professionals in the field, the transition from the natural extract (Epithalamin) to the synthetic peptide (**Epitalon**) offers significant advantages:

- **Standardization:** **Epitalon** provides a defined chemical entity, ensuring batch-to-batch consistency, which is crucial for reproducible research and potential drug development [2].
- **Mechanistic Studies:** Its simple structure makes it more suitable for in-depth studies on its precise mechanism of action, such as how it interacts with DNA or specific cellular pathways [2] [6].
- **Safety and Purity:** A synthetic peptide avoids the risks associated with animal-derived extracts and allows for the production of high-purity material for clinical trials [2].

It is important to note that while a substantial body of research exists, much of the early work originates from a specific research group in Russia. Independent replication and larger-scale human trials are needed to fully validate these findings and establish standardized, safe, and effective dosing protocols for human use [1] [7].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Epitalon - Wikipedia [en.wikipedia.org]
2. Overview of Epitalon—Highly Bioactive Pineal Tetrapeptide ... [pmc.ncbi.nlm.nih.gov]
3. Peptides and Ageing - PubMed [pubmed.ncbi.nlm.nih.gov]
4. Epitalon increases telomere length in human cell lines ... [link.springer.com]
5. Epitalon protects against post-ovulatory aging-related ... [aging-us.com]
6. Epitalon: What can this peptide do for telomere protection ... [gethealthspan.com]
7. Epitalon Peptide | Benefits, Safety & Buying Advice [2025] [innerbody.com]

To cite this document: Smolecule. [Core Comparison: Epitalon vs. Epithalamin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1927718#epitalon-vs-epithalamin-differences>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com